

Peonidin 3-arabinoside: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Peonidin 3-arabinoside*

Cat. No.: *B3028686*

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Central Identifier: **Peonidin 3-arabinoside** Chemical Class: Anthocyanin, Flavonoid

This technical guide provides an in-depth overview of **Peonidin 3-arabinoside**, an anthocyanin found in various fruits and vegetables. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource on its chemical properties, biological activities, and relevant experimental protocols.

Core Chemical and Physical Data

Peonidin 3-arabinoside is a glycoside of peonidin, where an arabinose sugar moiety is attached at the 3-position. As with many anthocyanins, it is often isolated as a chloride salt to enhance stability.

Property	Value	Source
CAS Number	27214-74-0	[1]
Molecular Formula	C ₂₁ H ₂₁ ClO ₁₀	[1][2][3]
Molecular Weight	468.84 g/mol	[2]
Appearance	Dark red/purple powder	
Purity	Typically >97% (by HPLC)	
Solubility	Highly water-soluble	
Storage Conditions	Store at < -5°C in the dark	

Biological Activity and Mechanism of Action

While specific quantitative data for the biological activity of **Peonidin 3-arabinoside** is not extensively documented in publicly available literature, the activities of the broader peonidin and anthocyanin classes are well-studied. These compounds are known for their potent antioxidant and anti-inflammatory properties. The biological effects are largely attributed to their ability to scavenge free radicals and modulate key cellular signaling pathways involved in inflammation and cellular stress responses.

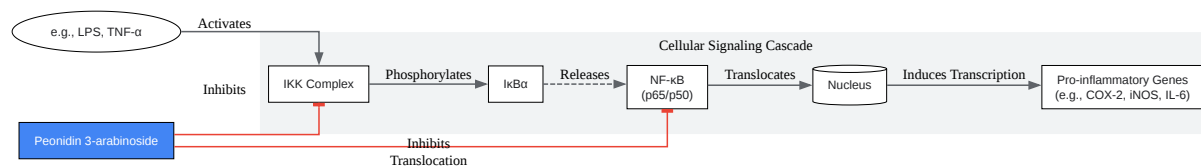
Antioxidant Activity

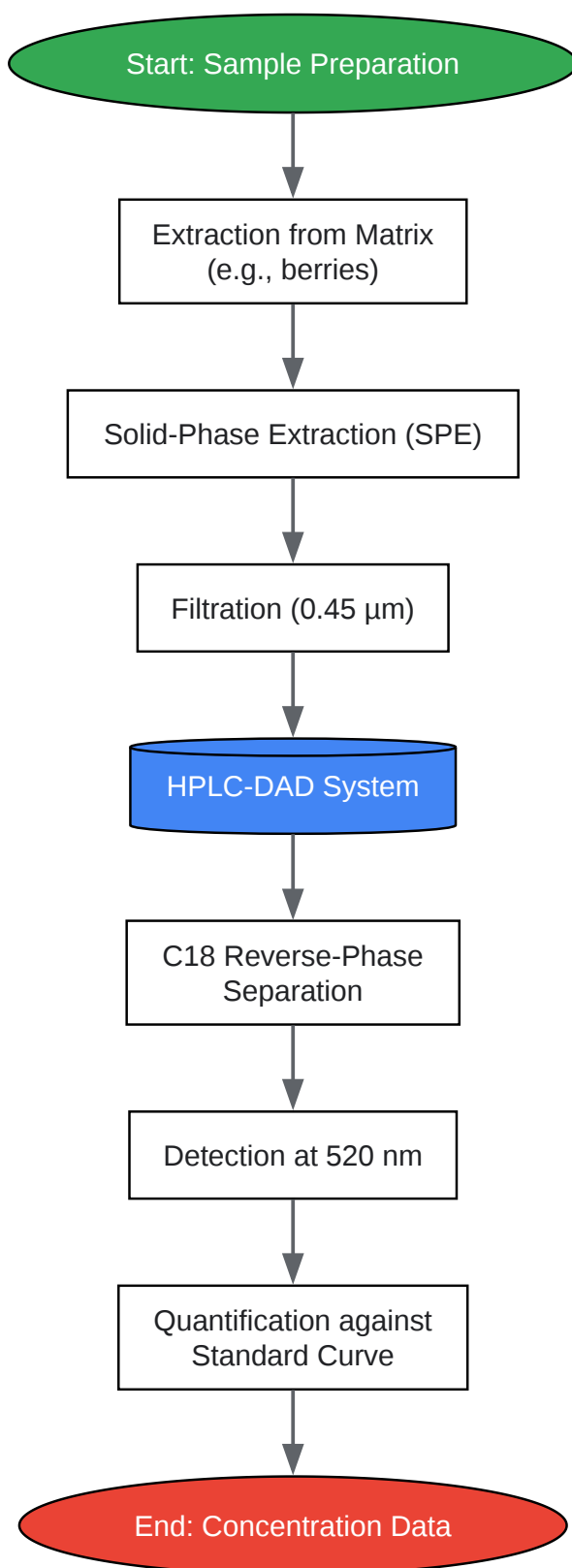
Anthocyanins, including peonidins, are effective radical scavengers. Their antioxidant capacity is a key feature of their potential health benefits. The structure of flavonoids allows them to donate hydrogen atoms to free radicals, thereby neutralizing them.

Anti-inflammatory Effects

Peonidin and its glycosides have been shown to exert anti-inflammatory effects by modulating critical signaling pathways such as the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) pathways. These pathways are central to the production of pro-inflammatory cytokines and enzymes like cyclooxygenase-2 (COX-2). While direct inhibition data for **Peonidin 3-arabinoside** on COX-2 is not readily available, related compounds have shown such activity. For instance, a study on black rice germ and bran, rich in cyanidin-3-O-glucoside and peonidin-3-O-glucoside, demonstrated the suppression of inflammatory

responses in lung cells and macrophages via inhibition of the NLRP3 inflammasome pathway^[4].





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References

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